

A Technical Guide to the Hydrodynamic Radius of m-PEG21-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG21-OH

Cat. No.: B11931287

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the hydrodynamic radius (R_h) of methoxy-polyethylene glycol-hydroxyl with 21 ethylene glycol repeat units (**m-PEG21-OH**). The hydrodynamic radius is a critical physicochemical parameter that defines the effective size of a molecule in solution, influencing its diffusion, viscosity, and in vivo behavior, such as renal clearance and circulation half-life. This document details the properties of **m-PEG21-OH**, outlines the primary experimental methods for determining its hydrodynamic radius, and presents this data in a clear, structured format for scientific and drug development applications.

Physicochemical Properties of m-PEG21-OH

m-PEG21-OH is a discrete, monodisperse polyethylene glycol oligomer. Its properties are well-defined, making it a useful building block in bioconjugation, drug delivery, and nanotechnology. The key quantitative data for this molecule are summarized below.

Property	Value	Method of Determination
Molecular Formula	$\text{CH}_3(\text{OCH}_2\text{CH}_2)_{21}\text{OH}$	-
Average Molecular Weight	~973.1 g/mol	Calculation
Polydispersity Index (PDI)	1.0	Defined as a discrete molecule
Estimated Hydrodynamic Radius (R_h)	~0.78 - 0.85 nm	Calculation based on empirical models for PEG polymers.[1]

Note: The hydrodynamic radius is an experimentally determined value that can be influenced by solvent and temperature. The value presented is an estimate based on established empirical formulas for polyethylene glycols of similar molecular weight.^[1]

The Concept of Hydrodynamic Radius

The hydrodynamic radius, or Stokes radius, is the radius of a hypothetical hard sphere that diffuses at the same rate as the particle or molecule being measured.^{[2][3]} For a flexible polymer like PEG, which exists in solution as a dynamic, random coil, the R_h represents the effective size of this solvated molecule as it tumbles and moves through the solvent.^[4] It is a crucial parameter because it directly relates to the translational diffusion coefficient (D) of the molecule through the Stokes-Einstein equation.

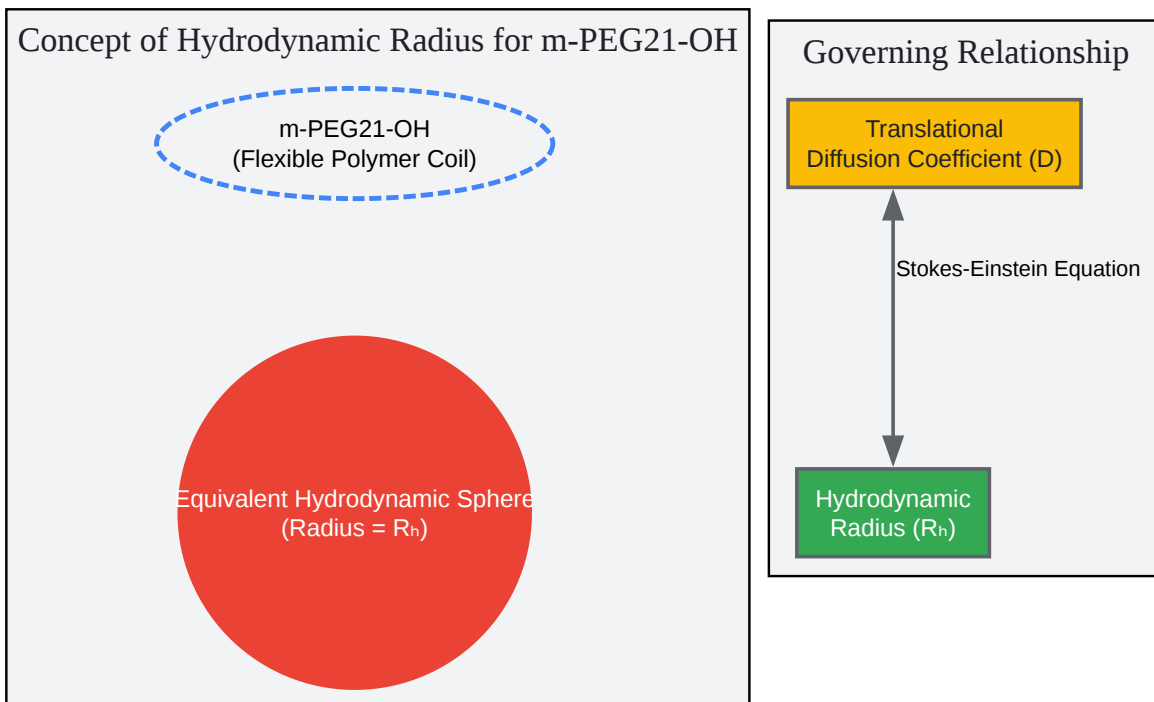
The Stokes-Einstein equation is fundamental to this measurement:

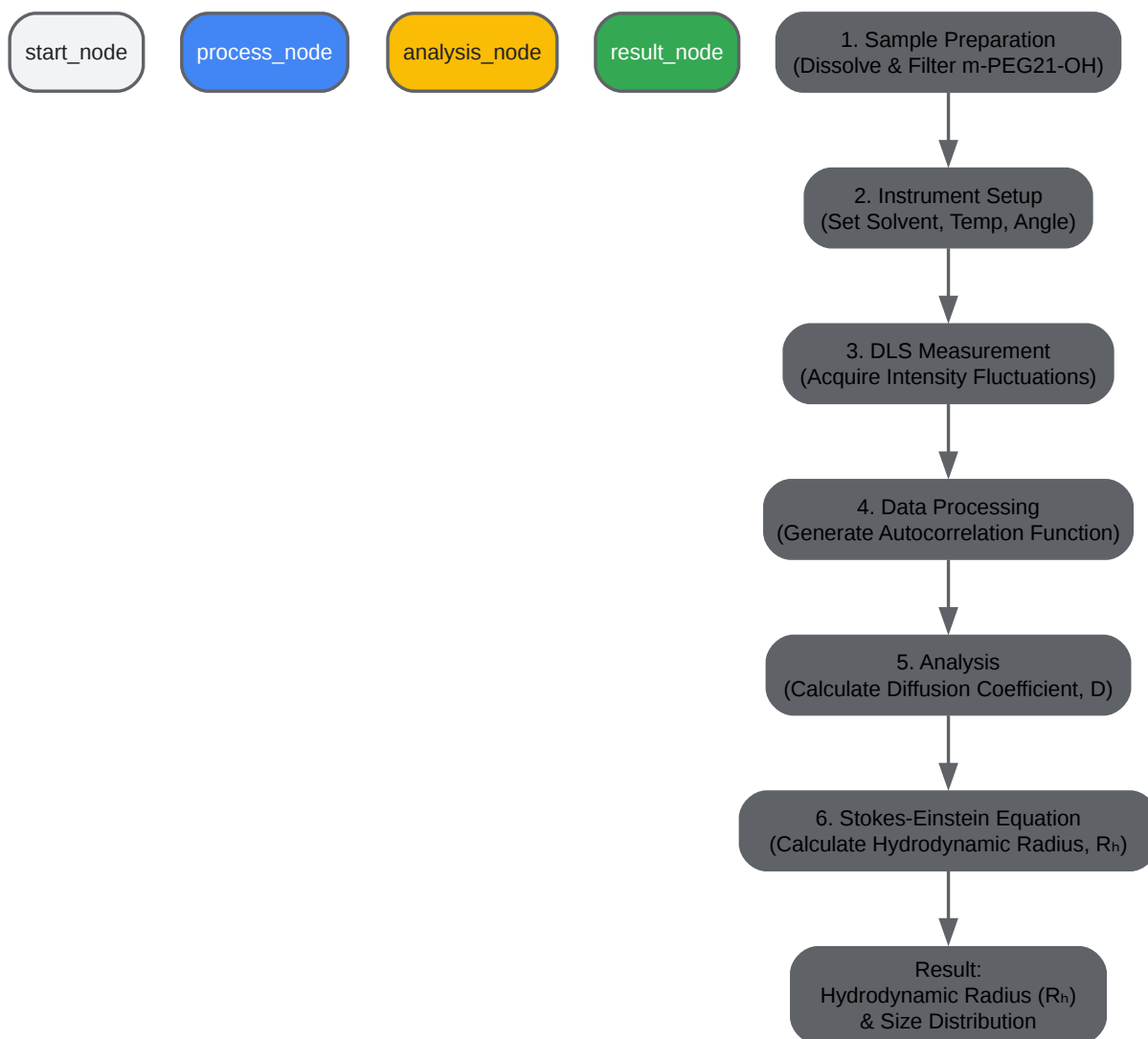
$$R_h = (k_s T) / (6\pi\eta D)$$

Where:

- k_s is the Boltzmann constant.
- T is the absolute temperature.
- η is the viscosity of the solvent.
- D is the translational diffusion coefficient.

This relationship underscores that by experimentally measuring the diffusion coefficient, one can accurately calculate the hydrodynamic radius.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. hydrodynamic radius [eng.thesaurus.rusnano.com]
- 3. Fidabio [fidabio.com]
- 4. Dynamic light scattering - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to the Hydrodynamic Radius of m-PEG21-OH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11931287#hydrodynamic-radius-of-m-peg21-oh]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com